

# IUPAC Nomenclature and Chemical Profile of 1-(Dimethylamino)-2-methylpentan-3-one

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## Compound of Interest

**Compound Name:** 1-Dimethylamino-2-methylpentan-3-one

**Cat. No.:** B1305268

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The internationally recognized IUPAC name for the compound **1-Dimethylamino-2-methylpentan-3-one** is indeed 1-(dimethylamino)-2-methylpentan-3-one.<sup>[1]</sup> This nomenclature is derived from its chemical structure, which consists of a five-carbon pentanone backbone with a dimethylamino group attached to the first carbon and a methyl group on the second carbon.

This organic compound, with the chemical formula C<sub>8</sub>H<sub>17</sub>NO, is a significant reagent in various organic synthesis applications.<sup>[2]</sup> It is particularly noted for its role as a key intermediate in the stereospecific synthesis of active pharmaceutical ingredients, such as the potent analgesic tapentadol.<sup>[3]</sup>

## Physicochemical Properties

A summary of the key physicochemical properties of 1-(Dimethylamino)-2-methylpentan-3-one is presented in the table below, compiled from various chemical databases.

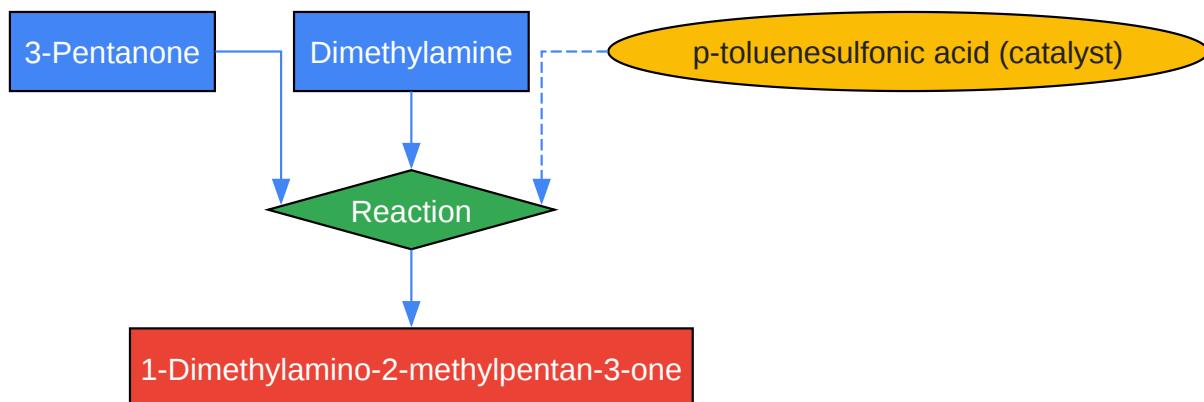
Property	Value
Molecular Formula	C8H17NO[1][2]
Molecular Weight	143.23 g/mol [1][2]
CAS Number	51690-03-0[1][4]
Appearance	Colorless liquid[2]
Boiling Point	59-61 °C (at 10 Torr)[4][5]
Density	Approximately 0.84-0.88 g/mL[2]
Solubility	Soluble in organic solvents like ethanol, acetone, and ether[2]

## Synthesis and Reactions

The synthesis of 1-(Dimethylamino)-2-methylpentan-3-one can be achieved through several methods. A common laboratory-scale synthesis involves the alkali-catalyzed addition reaction of 2-methylpentanone with methylamine.[2] Another method describes the reaction of 3-pentanone with dimethylamine in the presence of a catalyst like p-toluenesulfonic acid under mild conditions.[5]

This compound is a versatile reagent in organic chemistry. It can act as a nucleophilic catalyst, stabilizing intermediate complexes in chemical reactions.[5] Its utility is highlighted in the synthesis of more complex molecules, for instance, its reaction with 3-methoxyphenylmagnesium bromide in a Grignard reaction to produce tertiary alcohols, a critical step in the synthesis of certain pharmaceuticals.[3]

A schematic representation of a synthetic pathway involving 1-(Dimethylamino)-2-methylpentan-3-one is provided below.

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Synthesis of **1-Dimethylamino-2-methylpentan-3-one**.

## Safety and Handling

1-(Dimethylamino)-2-methylpentan-3-one is considered to be irritating, corrosive, and slightly toxic.<sup>[2]</sup> Direct contact with skin or eyes, as well as inhalation, may cause irritation or injury.<sup>[2]</sup> Therefore, appropriate personal protective equipment, including gloves, safety glasses, and respiratory protection, should be worn when handling this chemical.<sup>[2]</sup> It is also important to avoid contact with strong oxidants and flammable materials to prevent hazardous reactions.<sup>[2]</sup> Proper storage and disposal should be in accordance with local regulations.<sup>[2]</sup>

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## References

- 1. 1-(Dimethylamino)-2-methyl-3-pentanone | C8H17NO | CID 3048729 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. chembk.com [chembk.com]
- 3. (2S)-1-(Dimethylamino)-2-methylpentan-3-one|CAS 159144-11-3 [benchchem.com]

- 4. 1-Dimethylamino-2-methylpentan-3-one CAS#: 51690-03-0 [m.chemicalbook.com]
- 5. Buy 1-Dimethylamino-2-methylpentan-3-one (EVT-329984) | 51690-03-0 [evitachem.com]
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